

# Application Notes and Protocols: IRAK4-IN-12 in Autoimmune Disease Research Models

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## Compound of Interest

Compound Name: *Irak4-IN-12*

Cat. No.: *B12419308*

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## Introduction

Interleukin-1 receptor-associated kinase 4 (IRAK4) is a critical serine/threonine kinase that functions as a central node in the signaling pathways of Toll-like receptors (TLRs) and interleukin-1 receptors (IL-1Rs).[1][2][3] Dysregulation of these pathways is a key driver in the pathogenesis of numerous autoimmune diseases, including rheumatoid arthritis, systemic lupus erythematosus, and multiple sclerosis.[2] As the most upstream kinase in the MyD88-dependent signaling cascade, IRAK4's kinase activity is essential for the activation of downstream transcription factors such as NF- $\kappa$ B and AP-1, leading to the production of pro-inflammatory cytokines like TNF- $\alpha$ , IL-6, and IL-1 $\beta$ . [2][3][4] Consequently, selective inhibition of IRAK4 presents a promising therapeutic strategy for a wide range of inflammatory and autoimmune disorders.

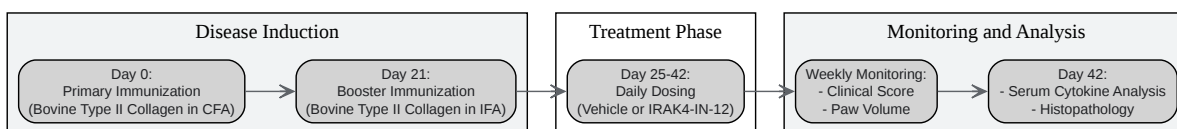
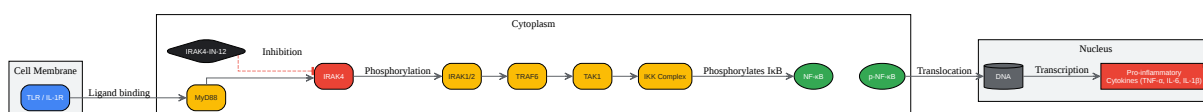
**IRAK4-IN-12** is a potent and selective inhibitor of IRAK4. This document provides detailed application notes and protocols for the use of **IRAK4-IN-12** in preclinical autoimmune disease research models.

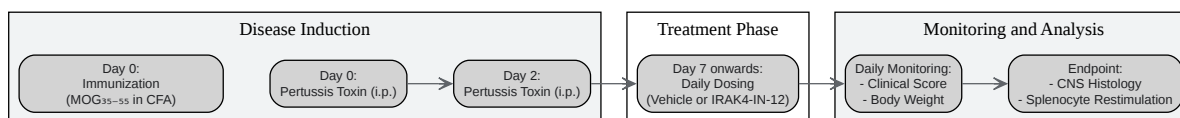
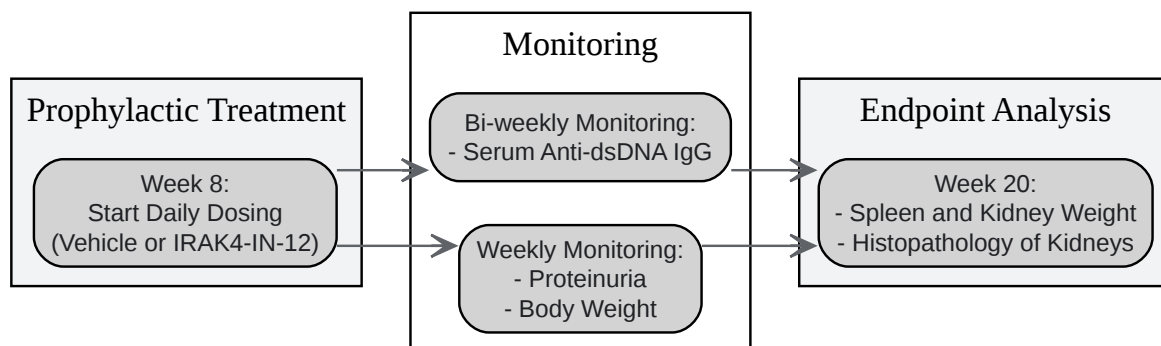
## Product Information: IRAK4-IN-12

Parameter	Value	Reference
Product Name	IRAK4-IN-12	MedchemExpress
Synonyms	Compound 37	[5]
CAS Number	Not Available	
Molecular Formula	C <sub>24</sub> H <sub>31</sub> FN <sub>8</sub> O	[6]
Molecular Weight	466.55 g/mol	[6]
In Vitro Potency (IC <sub>50</sub> )	IRAK4: 0.015 µM	[5][6]
Cellular pIRAK4: 0.5 µM	[5][6]	

## Mechanism of Action

**IRAK4-IN-12** exerts its therapeutic effects by binding to the ATP-binding pocket of the IRAK4 kinase domain, thereby preventing its autophosphorylation and subsequent activation. This inhibition blocks the downstream signaling cascade, leading to a reduction in the production of key inflammatory mediators.





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## References

- 1. IRAK4 - Wikipedia [en.wikipedia.org]
- 2. Emerging interleukin-1 receptor-associated kinase 4 (IRAK4) inhibitors or degraders as therapeutic agents for autoimmune diseases and cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 3. IRAK-4 Inhibitors for Inflammation - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Selective IRAK4 Inhibition Attenuates Disease in Murine Lupus Models and Demonstrates Steroid Sparing Activity - PMC [pmc.ncbi.nlm.nih.gov]
- 5. medchemexpress.com [medchemexpress.com]
- 6. IRAK4-IN-12 - Immunomart [immunomart.com]

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